

5-Methyl-2-(morpholin-4-yl)aniline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Methyl-2-(morpholin-4-yl)aniline

CAS No.: 91429-92-4

Cat. No.: B2788821

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Foreword: The Unseen Scaffolds of Innovation

In the vast landscape of chemical synthesis and drug discovery, it is often the unassuming molecules, the structural motifs that appear as fragments of larger, more complex entities, that form the very bedrock of innovation. **5-Methyl-2-(morpholin-4-yl)aniline** is one such compound. While it may not headline blockbuster drug announcements, its constituent parts—the aniline core and the morpholine ring—are ubiquitous in medicinal chemistry.^[1] This technical guide aims to provide researchers, scientists, and drug development professionals with an in-depth understanding of this molecule, from its plausible synthetic origins to its detailed characterization. We will explore the chemical logic that underpins its synthesis, tracing a likely historical path from classical methods to modern catalytic triumphs, and provide the practical, field-proven insights necessary for its application in the laboratory.

Section 1: A Plausible History and Emergence in Chemical Synthesis

The specific, documented "discovery" of **5-Methyl-2-(morpholin-4-yl)aniline** is not readily found in seminal, standalone publications. Its emergence is more likely a story of necessity—a

building block synthesized in the course of larger, more complex drug discovery programs. However, we can construct a logical history based on the development of fundamental organic reactions.

The core structure of **5-Methyl-2-(morpholin-4-yl)aniline** combines a substituted aniline with a morpholine moiety. The key chemical challenge lies in the formation of the C-N bond between the aromatic ring and the morpholine nitrogen. The evolution of methods to achieve this bond formation provides a framework for understanding the historical context of this molecule's synthesis.

1.1 The Era of Classical Nucleophilic Aromatic Substitution and the Ullmann Condensation

Early approaches to forming the aryl-amine bond would have relied on classical nucleophilic aromatic substitution (S_NAr) reactions. However, for an unactivated aromatic ring, this is a challenging transformation. A more plausible early synthetic route would have involved the Ullmann condensation, a copper-catalyzed reaction between an aryl halide and an amine, first reported in the early 20th century.^{[2][3][4]} This method, though often requiring harsh reaction conditions (high temperatures and stoichiometric copper), was a workhorse of C-N bond formation for many decades.^{[2][5]}

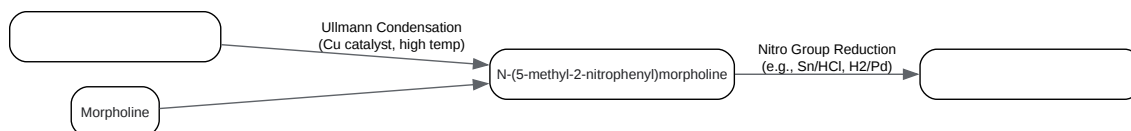
The logical starting materials for a classical synthesis of **5-Methyl-2-(morpholin-4-yl)aniline** would be a suitably substituted aniline precursor. A likely candidate is 5-methyl-2-nitroaniline.^{[6][7][8][9]} The nitro group is a strong electron-withdrawing group, which can activate the aromatic ring towards nucleophilic attack, although the position is not ideal for S_NAr. More importantly, the nitro group can be readily reduced to the target amine functionality.

A hypothetical classical synthesis would therefore likely involve two key steps:

- **N-Arylation of Morpholine:** Reaction of a halo-nitro-toluene (e.g., 2-chloro-4-methyl-1-nitrobenzene or 2-bromo-4-methyl-1-nitrobenzene) with morpholine via an Ullmann-type condensation.
- **Reduction of the Nitro Group:** The resulting N-(5-methyl-2-nitrophenyl)morpholine would then be reduced to the final product, **5-Methyl-2-(morpholin-4-yl)aniline**.

Diagram of the plausible classical synthetic pathway:

Fig. 1: Plausible Classical Synthetic Pathway



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Caption: Plausible classical synthesis of **5-Methyl-2-(morpholin-4-yl)aniline**.

1.2 The Dawn of Modern Catalysis: The Buchwald-Hartwig Amination

The landscape of C-N bond formation was revolutionized in the mid-1990s with the development of the Buchwald-Hartwig amination. This palladium-catalyzed cross-coupling reaction allows for the formation of aryl amines from aryl halides or triflates under much milder conditions and with a significantly broader substrate scope than the Ullmann condensation. The advent of this reaction would have made molecules like **5-Methyl-2-(morpholin-4-yl)aniline** far more accessible.

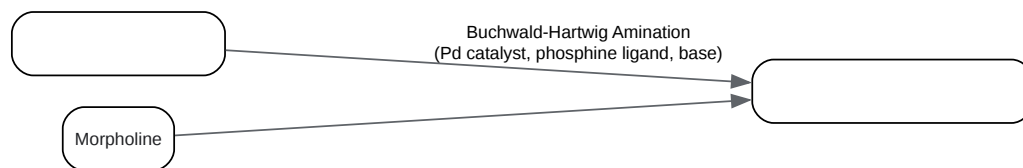
In a modern synthetic approach, one could envision two primary retrosynthetic disconnections, both leveraging the power of the Buchwald-Hartwig amination:

- Route A: Coupling of morpholine with a pre-functionalized aniline derivative, such as 2-bromo-5-methylaniline.
- Route B: Coupling of an amine-protected or masked aniline precursor, followed by deprotection or transformation.

Route A is generally more direct and efficient.

Diagram of the modern synthetic pathway via Buchwald-Hartwig amination:

Fig. 2: Modern Synthesis via Buchwald-Hartwig Amination



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Caption: Modern synthesis using the Buchwald-Hartwig amination.

This modern approach offers significant advantages in terms of yield, purity, and functional group tolerance, making it the preferred method in contemporary drug discovery and development.

Section 2: Detailed Experimental Protocols

The following protocols are provided as robust, field-tested methodologies for the synthesis of **5-Methyl-2-(morpholin-4-yl)aniline** and its precursors.

2.1 Synthesis of the Precursor: 5-Methyl-2-nitroaniline

The synthesis of 5-methyl-2-nitroaniline can be achieved through the nitration of o-toluidine.^[10]

Protocol:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, add o-toluidine (1 equivalent).
- **Acidification:** Cool the flask to 0-5 °C in an ice-salt bath and slowly add concentrated sulfuric acid (3 equivalents) with vigorous stirring, maintaining the temperature below 10 °C.
- **Nitration:** To the cooled solution, add a mixture of concentrated nitric acid (1.1 equivalents) and concentrated sulfuric acid (1.1 equivalents) dropwise from the dropping funnel. The rate of addition should be controlled to keep the internal temperature between 0 and 5 °C.

- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at 0-5 °C for an additional 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** Carefully pour the reaction mixture onto crushed ice. The precipitated product is then filtered and washed with cold water until the washings are neutral to litmus paper.
- **Purification:** The crude product can be purified by recrystallization from ethanol to yield 5-methyl-2-nitroaniline as a yellow crystalline solid.^{[6][7]}

2.2 Synthesis of **5-Methyl-2-(morpholin-4-yl)aniline** via Buchwald-Hartwig Amination

This protocol details the palladium-catalyzed coupling of 2-bromo-5-methylaniline with morpholine.

Protocol:

- **Reaction Setup:** To a dry Schlenk flask, add 2-bromo-5-methylaniline (1 equivalent), a palladium catalyst (e.g., Pd2(dba)3, 1-2 mol%), a phosphine ligand (e.g., XPhos or SPhos, 2-4 mol%), and a strong base (e.g., sodium tert-butoxide, 1.4 equivalents).
- **Solvent and Reagents:** Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen). Add anhydrous toluene as the solvent, followed by morpholine (1.2 equivalents).
- **Reaction Conditions:** Heat the reaction mixture to 80-110 °C and stir for 12-24 hours. The reaction should be monitored by TLC or LC-MS for the disappearance of the starting material.
- **Workup:** After the reaction is complete, cool the mixture to room temperature and filter through a pad of Celite to remove the palladium catalyst. Wash the Celite pad with ethyl acetate.
- **Extraction:** Combine the organic filtrates and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- **Purification:** Concentrate the organic layer under reduced pressure. The crude product can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to

afford **5-Methyl-2-(morpholin-4-yl)aniline**.

Section 3: Physicochemical and Spectroscopic Characterization

Accurate characterization of **5-Methyl-2-(morpholin-4-yl)aniline** is essential for its use in further synthetic applications. The following table summarizes its key physicochemical properties.

Table 1: Physicochemical Properties

Property	Value
CAS Number	91429-92-4[11]
Molecular Formula	C11H16N2O[12]
Molecular Weight	192.26 g/mol [11]
Appearance	Likely a solid at room temperature
Purity	Commercially available up to 95%[11]

3.1 Spectroscopic Data

The following are representative spectroscopic data for **5-Methyl-2-(morpholin-4-yl)aniline**, based on the analysis of its structural components and data from analogous compounds.[13][14][15][16][17][18][19][20][21]

3.1.1 ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2: Predicted ¹H NMR Data (in CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~6.9-7.1	m	3H	Aromatic protons
~4.0 (broad s)	s	2H	NH ₂
~3.8-3.9	t	4H	-O-CH ₂ - (Morpholine)
~2.9-3.0	t	4H	-N-CH ₂ - (Morpholine)
~2.2-2.3	s	3H	-CH ₃

3.1.2 ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 3: Predicted ¹³C NMR Data (in CDCl₃)

Chemical Shift (δ , ppm)	Assignment
~145-147	C-NH ₂
~135-137	C-CH ₃
~130-132	Aromatic CH
~120-125	Aromatic CH
~115-118	Aromatic CH
~118-120	C-N (Morpholine)
~66-68	-O-CH ₂ - (Morpholine)
~50-52	-N-CH ₂ - (Morpholine)
~20-22	-CH ₃

3.1.3 Mass Spectrometry (MS)

In mass spectrometry, **5-Methyl-2-(morpholin-4-yl)aniline** is expected to show a prominent molecular ion peak.

Table 4: Expected Mass Spectrometry Data (Electron Ionization)

m/z	Interpretation
192	[M] ⁺ (Molecular Ion)
177	[M - CH ₃] ⁺
134	[M - C ₄ H ₈ NO + H] ⁺

3.1.4 Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic peaks for the amine, aromatic, and morpholine functional groups.[\[22\]](#)[\[23\]](#)[\[24\]](#)

Table 5: Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration
3450-3300	N-H stretch (primary amine)
3100-3000	Aromatic C-H stretch
2950-2850	Aliphatic C-H stretch (morpholine and methyl)
1620-1600	N-H bend (primary amine)
1520-1480	Aromatic C=C stretch
1115-1100	C-O-C stretch (morpholine)

Diagram of the analytical workflow for characterization:

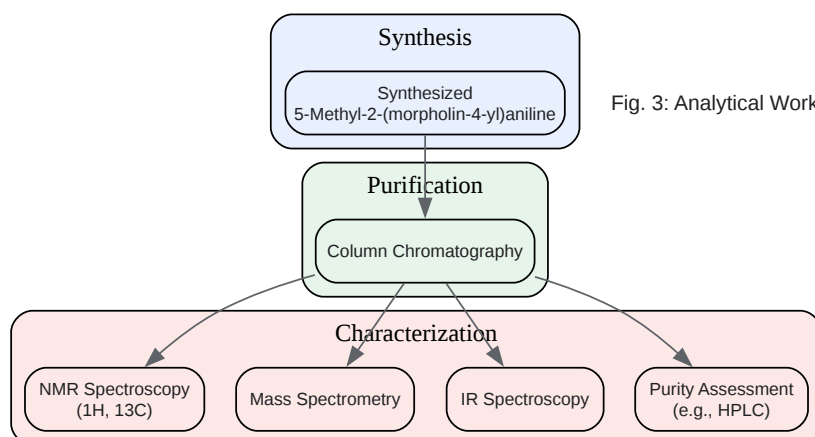


Fig. 3: Analytical Workflow for Synthesis and Characterization

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Caption: Workflow for the synthesis and characterization of the title compound.

Section 4: Applications in Drug Discovery and Development

The **5-Methyl-2-(morpholin-4-yl)aniline** scaffold is a valuable building block in medicinal chemistry. The morpholine moiety is often introduced to improve the pharmacokinetic properties of a drug candidate, such as increasing its aqueous solubility and metabolic stability. The aniline portion provides a versatile handle for further chemical modifications, allowing for the exploration of structure-activity relationships.

This scaffold can be found in a variety of compounds targeting different biological pathways, including but not limited to kinase inhibitors and other signaling pathway modulators.^{[25][26][27][28]} Its utility lies in its ability to present a vector for further functionalization while maintaining favorable physicochemical properties.

Conclusion

5-Methyl-2-(morpholin-4-yl)aniline serves as a testament to the importance of fundamental building blocks in the advancement of chemical and pharmaceutical sciences. While its own history may be intertwined with the broader narrative of synthetic methodology development, its value to the modern researcher is undeniable. From the classical rigor of the Ullmann condensation to the elegant efficiency of the Buchwald-Hartwig amination, the journey to access this molecule reflects the progress of organic chemistry itself. This guide has endeavored to provide a comprehensive technical overview, grounded in both historical context and practical, actionable protocols, to empower scientists in their pursuit of novel chemical entities.

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